

# 2-Methyl-2-pentenal physical and chemical properties

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## Compound of Interest

Compound Name: 2-Methyl-2-pentenal

Cat. No.: B083557

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## An In-depth Technical Guide to 2-Methyl-2-pentenal

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Methyl-2-pentenal** (CAS No: 623-36-9), a key intermediate in organic synthesis and a notable component in the flavor and fragrance industry. This document details its structural characteristics, physicochemical parameters, reactivity, and established experimental protocols for its synthesis.

## General and Structural Information

**2-Methyl-2-pentenal**, also known as 2-Methylpent-2-enal, is an alpha,beta-unsaturated aldehyde.<sup>[1]</sup> Its structure consists of a five-carbon chain with a methyl group at the second carbon and a double bond between the second and third carbons. The presence of the aldehyde functional group conjugated with a carbon-carbon double bond dictates its chemical reactivity. It is found naturally as a volatile component in plants such as onions, chives, and leeks.<sup>[1][2]</sup>

Table 1: Identifiers and Structural Details

Identifier	Value
IUPAC Name	(E)-2-methylpent-2-enal[3]
CAS Number	623-36-9[4]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O[5]
Molecular Weight	98.14 g/mol [5]
SMILES	<chem>CCC=C(C)C=O</chem> [3]
InChI Key	IDEYZABHVQLHAF-GQCTYLIASA-N

## Physical Properties

**2-Methyl-2-pentenal** is a flammable, colorless to pale yellow liquid with a characteristic powerful, grassy-green, and slightly fruity odor.[1][4] Its key physical properties are summarized below.

Table 2: Quantitative Physical Properties

Property	Value	Conditions
Melting Point	-90 °C[1][6]	-
Boiling Point	137-138 °C[1]	@ 765 mmHg
134-136 °C[3]	@ 760 mmHg	
Density	0.86 g/mL[1]	@ 25 °C
0.861 g/cm³[7]	-	
Flash Point	32 °C (89.6 °F)[6]	Closed Cup
Refractive Index	1.45[1]	@ 20 °C (n <sub>20</sub> /D)
Vapor Density	3.3 (Air = 1)[8]	-
Water Solubility	Insoluble (4710 mg/L est.)[8]	@ 25 °C
Solubility	Soluble in alcohol and dipropylene glycol[8]	-
Aroma Threshold	290 ppb[1]	Recognition

## Chemical Properties and Reactivity

The reactivity of **2-Methyl-2-pentenal** is primarily governed by its alpha,beta-unsaturated aldehyde functional group. This system allows for several key reaction types.

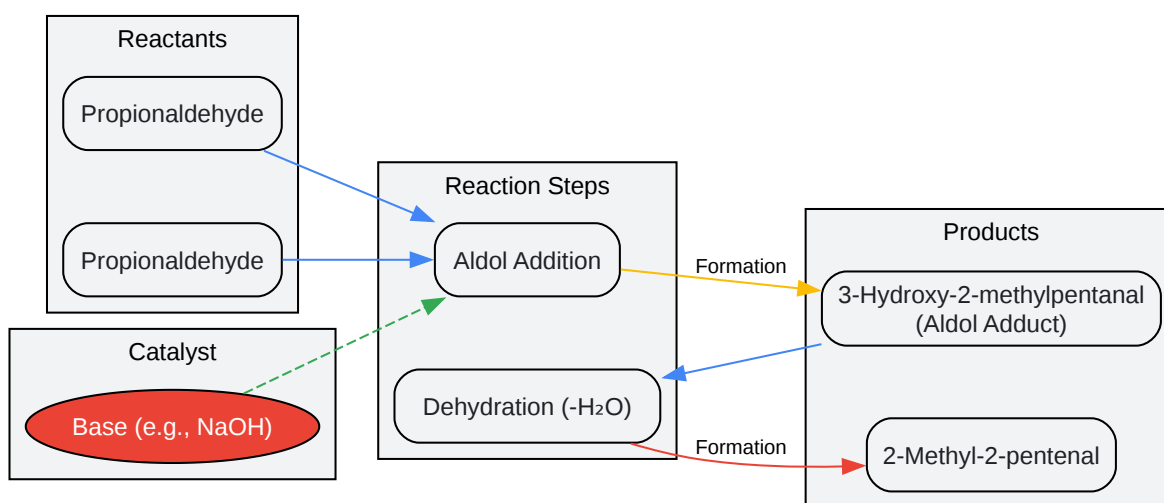
- **Aldol Condensation:** The compound is synthesized via the self-condensation of propionaldehyde, a classic example of an aldol condensation reaction.[1][2]
- **Hydrogenation:** The double bond and the aldehyde group can be selectively or fully hydrogenated. Catalytic hydrogenation over platinum, palladium, or copper catalysts has been reported to yield 2-methylpentanal (the saturated aldehyde) or 2-methyl-1-pentanol (the saturated alcohol).[9]
- **Nucleophilic Addition:** The conjugated system is susceptible to 1,2-addition (at the carbonyl carbon) and 1,4-addition (Michael addition at the beta-carbon).
- **Oxidation:** The aldehyde group can be oxidized to a carboxylic acid.

- **Stability:** **2-Methyl-2-pentenal** is a flammable liquid and its vapors can form explosive mixtures with air.[4] It should be stored in a cool, dry, and well-ventilated place away from sources of ignition.[6]

## Experimental Protocols

### 4.1 Synthesis via Aldol Condensation of Propionaldehyde

The most common method for preparing **2-Methyl-2-pentenal** is the base-catalyzed self-aldol condensation of propionaldehyde.[2][10] The reaction proceeds through an aldol addition to form a  $\beta$ -hydroxy aldehyde, which then readily dehydrates to yield the  $\alpha,\beta$ -unsaturated product.



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Caption: Synthesis of **2-Methyl-2-pentenal** via Aldol Condensation.

#### Methodology:

- **Reaction Setup:** Propionaldehyde is used as the starting material. The reaction is typically catalyzed by a base, such as an aqueous solution of sodium hydroxide (NaOH).[11] In some procedures, an organic solvent like benzene may be used.[11][12]

- **Catalysis:** The reaction can be initiated by adding propionaldehyde dropwise to a solution containing the catalyst at a controlled temperature, for instance, between 10-30 °C.[12][13]
- **Reaction:** The mixture is stirred for a period ranging from 0.5 to 6 hours to allow for the condensation and subsequent dehydration to occur.[12][13]
- **Workup:** After the reaction is complete, the mixture is washed with water. The organic layer containing the crude **2-Methyl-2-pentenal** is then separated from the aqueous layer.[10][13]
- **Purification:** The final product is purified by fractional distillation under reduced pressure to isolate **2-Methyl-2-pentenal** from unreacted starting material and byproducts.[10]

One study using an anion exchange resin as the catalyst at 30 °C for 2 hours reported a yield of 93.54%.[12] Industrial preparations using NaOH as a catalyst report yields around 80%.[11]

## Spectroscopic Data

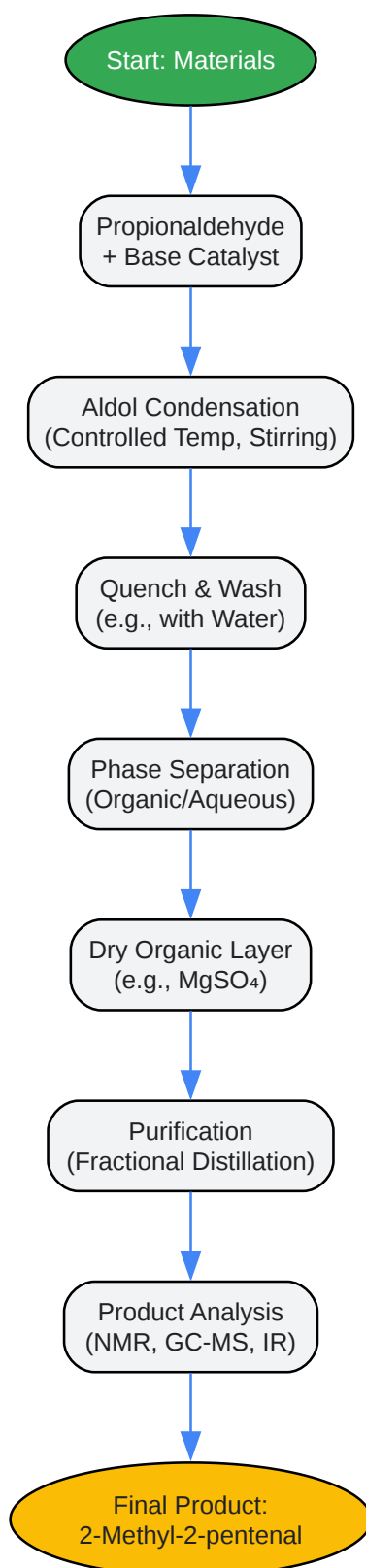
Characterization of **2-Methyl-2-pentenal** is typically performed using standard spectroscopic methods.

- **Nuclear Magnetic Resonance (NMR):**  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are used to confirm the structure, including the presence of the aldehyde proton, vinyl proton, and the specific arrangement of methyl and ethyl groups. Spectral data is available for viewing in public databases.[14]
- **Infrared (IR) Spectroscopy:** IR spectra will show characteristic absorption bands for the C=O stretch of the conjugated aldehyde (typically around 1685-1665  $\text{cm}^{-1}$ ) and the C=C stretch (around 1640-1620  $\text{cm}^{-1}$ ).
- **Mass Spectrometry (MS):** Electron ionization mass spectrometry can be used to determine the molecular weight and fragmentation pattern, which is available on the NIST WebBook. [15]

## Safety and Handling

**2-Methyl-2-pentenal** is a hazardous substance requiring careful handling.[4]

- Hazards: It is a flammable liquid and vapor (H226).[4] It is toxic if inhaled (H331), may cause an allergic skin reaction (H317), and causes serious eye damage (H318).[4] It is also harmful to aquatic life with long-lasting effects (H412).[4]
- Precautions: Use only in a well-ventilated area and with appropriate personal protective equipment (PPE), including gloves, eye/face protection, and respiratory protection.[6][9] Keep away from heat, sparks, open flames, and hot surfaces.[4] Ground and bond containers and receiving equipment to prevent static discharge.[16]
- Storage: Store in a cool, tightly closed container in a dry and well-ventilated place.[6]



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Caption: General Experimental Workflow for Synthesis and Purification.

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